

2-(4-Benzyloxyphenyl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-Benzyloxyphenyl)ethanol

Cat. No.: B024225

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An In-depth Technical Guide to 2-(4-Benzyloxyphenyl)ethanol

This technical guide provides a comprehensive overview of the core molecular properties, experimental protocols, and key data for **2-(4-Benzyloxyphenyl)ethanol**, a significant intermediate in the fields of fine chemicals and pharmaceuticals.^{[1][2][3]} This document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Molecular and Physical Properties

2-(4-Benzyloxyphenyl)ethanol, with CAS number 61439-59-6, is an organic building block available as a white solid.^{[3][4][5]} Its high purity, typically above 97% or 98%, is crucial for reliable and reproducible chemical reactions in research and development, particularly for pharmaceutical precursors.^[3]

Quantitative data and key properties of this compound are summarized in the table below for clear reference and comparison.

Property	Value
Molecular Formula	C15H16O2[2][4][6]
Molecular Weight	228.29 g/mol [4][6]
Appearance	White to Off-White Solid[2][5]
Melting Point	85-88 °C[2][5]
Boiling Point	379.1±22.0 °C (Predicted)[2][5]
Density	1.116±0.06 g/cm ³ (Predicted)[2][5]
Flash Point	170.1°C[2]
Refractive Index	1.584[2]
IUPAC Name	2-(4-phenylmethoxyphenyl)ethanol[6]
Synonyms	4-(Benzyloxy)phenethyl alcohol, p-(Benzyloxy)phenethyl alcohol[2][6]

Experimental Protocols

Synthesis of 2-(4-Benzyloxyphenyl)ethanol

A common method for synthesizing **2-(4-Benzyloxyphenyl)ethanol** involves the reduction of methyl 2-(4-benzyloxyphenyl)acetate.[7]

Methodology:

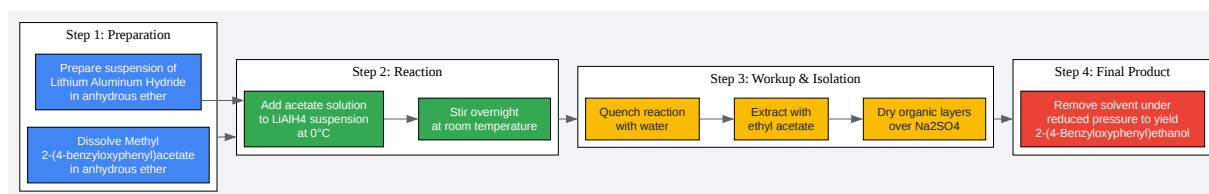
- Methyl 2-(4-benzyloxyphenyl)acetate (7.8 mmol) is dissolved in 5 mL of anhydrous ether.
- This solution is added slowly and dropwise to a suspension of lithium aluminum hydride (15.8 mmol) in 25 mL of anhydrous ether at a temperature of 0 °C.
- The reaction mixture is then stirred overnight at room temperature.
- Following the overnight stirring, the reaction is quenched with the addition of water.
- The mixture is extracted with ethyl acetate.

- The organic layers are combined and subsequently dried over anhydrous sodium sulfate.
- The solvent is removed via distillation under reduced pressure to yield the final product, 2-(4-phenylmethoxyphenyl)ethanol.[7]

Another patented synthesis method reports a yield of 60-85% with a final product content of 99.6%.[1] This process involves mixing p-hydroxyphenethyl ethanol with water, dripping in an aqueous solution of potassium hydroxide to form potassium 4-hydroxyphenethyl ethoxide, removing water, and then adding toluene and a water absorbent before dripping in benzyl chloride.[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-(4-Benzyloxyphenyl)ethanol** via the reduction of methyl 2-(4-benzyloxyphenyl)acetate.



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Caption: Synthesis workflow for **2-(4-Benzyloxyphenyl)ethanol**.

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